

Inter-laboratory Comparison of Tecloftalam Residue Analysis: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tecloftalam*

CAS No.: *76280-91-6*

Cat. No.: *B131677*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the methodologies and comparative performance data relevant to the inter-laboratory analysis of **Tecloftalam** residues. In the absence of a publicly available, large-scale inter-laboratory comparison specifically for **Tecloftalam**, this document synthesizes common analytical practices and presents a framework for such a comparison. The data herein is representative of typical performance characteristics observed in proficiency testing for pesticide residue analysis.

Introduction

Tecloftalam is a bactericide used in agriculture, and ensuring accurate and reproducible measurement of its residues in various matrices is crucial for regulatory compliance and food safety. Inter-laboratory comparisons (ILCs) are essential for evaluating and harmonizing the performance of different laboratories in analyzing for a specific analyte. This guide outlines a standard protocol for **Tecloftalam** residue analysis and presents a comparative data framework.

Experimental Protocols

A common and effective method for the determination of **Tecloftalam** residues is Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). This technique offers high sensitivity and selectivity, which is necessary for detecting residues at low concentrations in complex matrices like soil, water, and plant tissues.

1. Sample Preparation (QuEChERS Method)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for pesticide residue analysis.

- Extraction:
 - A homogenized 10-15 g sample (e.g., fruit, vegetable, soil) is weighed into a 50 mL centrifuge tube.
 - 10 mL of water and 10 mL of acetonitrile are added.
 - The mixture is shaken vigorously for 1 minute.
 - A salt mixture (e.g., 4 g MgSO₄, 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate) is added.
 - The tube is immediately shaken for 1 minute and then centrifuged at 3000-4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - An aliquot of the upper acetonitrile layer is transferred to a d-SPE tube containing a sorbent material (e.g., PSA, C18, GCB) to remove interfering matrix components.
 - The tube is shaken for 30 seconds and then centrifuged for 1 minute.
 - The cleaned extract is then filtered and is ready for LC-MS/MS analysis.

2. LC-MS/MS Analysis

- Instrumentation: A liquid chromatograph coupled to a triple quadrupole mass spectrometer.
- Chromatographic Column: A C18 reversed-phase column is typically used for separation.
- Mobile Phase: A gradient of water and methanol or acetonitrile, often with additives like formic acid or ammonium formate to improve ionization.
- Ionization Mode: Electrospray ionization (ESI) in negative ion mode is often suitable for acidic pesticides like **Tecloftalam**.
- MS/MS Detection: Multiple Reaction Monitoring (MRM) is used for quantification, with specific precursor-to-product ion transitions selected for **Tecloftalam** to ensure specificity and sensitivity.

Data Presentation: Hypothetical Inter-laboratory Comparison Results

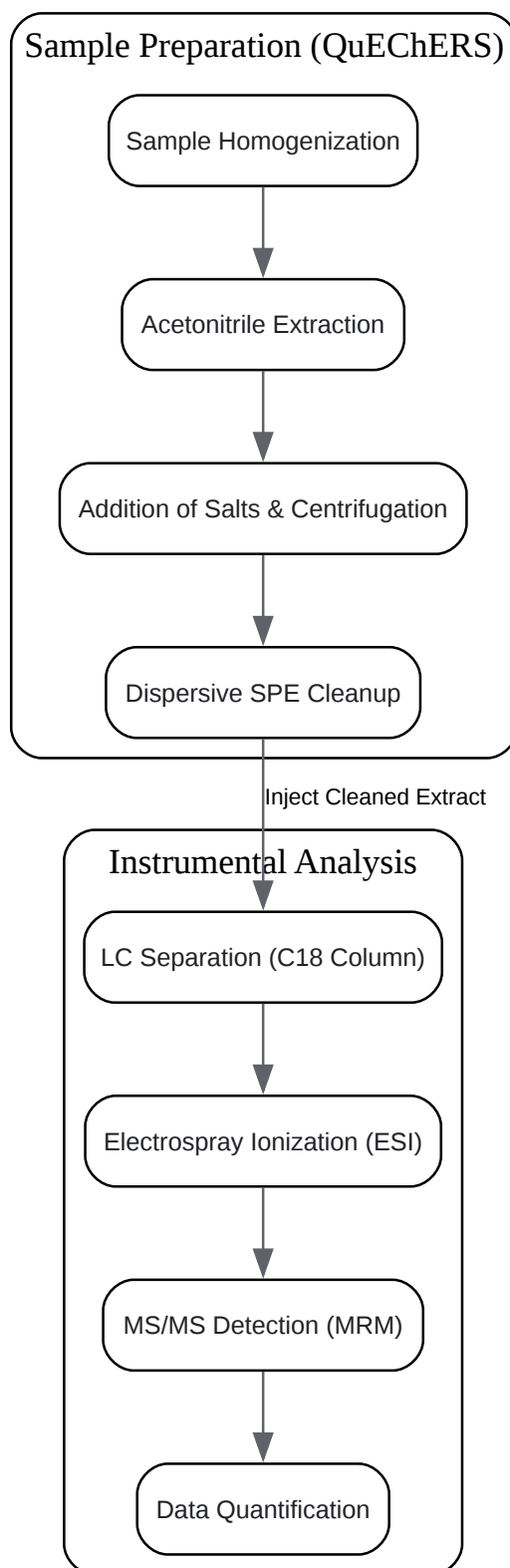
The following table summarizes hypothetical results from a proficiency test involving multiple laboratories analyzing a spiked sample of a representative matrix (e.g., apples) with a known concentration of **Tecloftalam**.

Laboratory ID	Reported Concentration (mg/kg)	Recovery (%)	Relative Standard Deviation (RSD %)	Z-Score
Lab 01	0.045	90	5.2	-1.0
Lab 02	0.051	102	4.5	0.2
Lab 03	0.055	110	6.1	1.0
Lab 04	0.048	96	3.9	-0.4
Lab 05	0.053	106	5.5	0.6
Assigned Value	0.050			

Note: The Z-score is a common metric in proficiency testing to assess the performance of a laboratory. A Z-score between -2 and 2 is generally considered satisfactory.

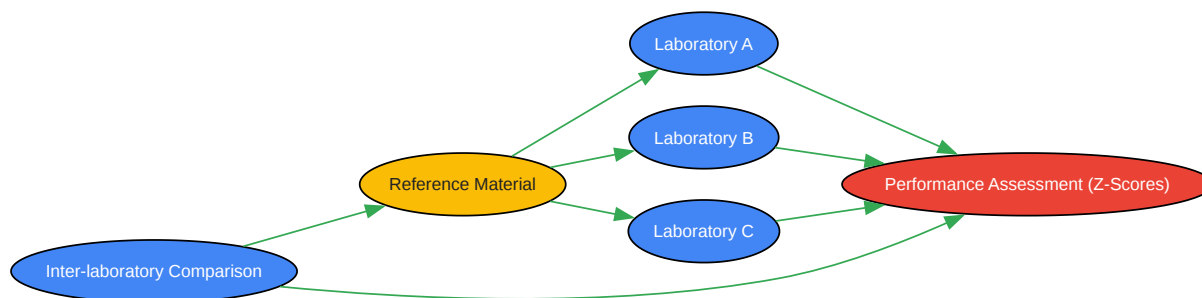
Mandatory Visualization

The following diagrams illustrate the key workflows in the analysis of **Tecloftalam** residues.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **Tecloftalam** residue analysis.



[Click to download full resolution via product page](#)

Caption: Logical relationship in an inter-laboratory comparison.

- To cite this document: BenchChem. [Inter-laboratory Comparison of Tecloftalam Residue Analysis: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b131677/docs#inter-laboratory-comparison-of-tecloftalam-residue-analysis-a-comparative-guide\]](https://www.benchchem.com/product/b131677/docs#inter-laboratory-comparison-of-tecloftalam-residue-analysis-a-comparative-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)